

ONO-3805: A Comparative Analysis of its Selectivity for 5 α -Reductase

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

ONO-3805 is a potent, non-steroidal inhibitor of 5 α -reductase, an enzyme pivotal in androgen metabolism.^{[1][2]} This guide provides a comparative overview of **ONO-3805**'s selectivity profile, presenting available data on its potent inhibition of its primary target and discussing its specificity in the context of related enzymes. The information is intended to assist researchers in evaluating **ONO-3805** as a pharmacological tool for studies related to androgen signaling and disorders associated with 5 α -reductase activity.

Selectivity Profile of ONO-3805

ONO-3805 has been identified as a selective inhibitor of 5 α -reductase type 1 (5 α -R1) in vitro.^[3] The enzyme 5 α -reductase is responsible for the conversion of testosterone to the more potent androgen, 5 α -dihydrotestosterone (DHT).^[4] There are two main isozymes of 5 α -reductase, type 1 and type 2, which exhibit different tissue distributions and biochemical properties.^{[4][5]}

While a comprehensive screening of **ONO-3805** against a broad panel of unrelated enzymes is not readily available in the public domain, its high potency against its intended target is well-documented. A study on rat anterior pituitary glands demonstrated that **ONO-3805** inhibits 5 α -reductase with a very low inhibition constant (K_i) of 3.9 x 10⁻¹¹ M.^[6] In the same study,

concentrations of **ONO-3805** at or above 10^{-7} M were sufficient to inhibit the formation of DHT by more than 90%.^[6]

For context, the inhibitory activity of a compound is often expressed as an IC₅₀ value, which is the concentration of the inhibitor required to reduce the activity of a specific enzyme by 50%. A lower IC₅₀ or K_i value indicates greater potency.

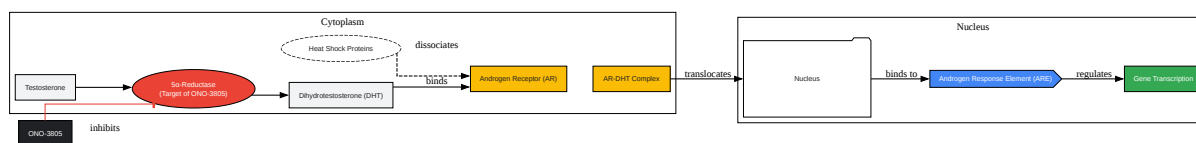
Table 1: Quantitative Data on **ONO-3805** Inhibition of 5 α -Reductase

Enzyme Target	Organism/Tissue	Inhibition Constant (K _i)	Effective Concentration	Reference
5 α -Reductase	Rat Anterior Pituitary	3.9×10^{-11} M	>90% inhibition of DHT formation at $\geq 10^{-7}$ M	^[6]

Note: Direct comparative IC₅₀ values for **ONO-3805** against other enzymes are not currently available in the cited literature. The selectivity is inferred from its high potency against its primary target.

Signaling Pathway Context

ONO-3805 exerts its effect within the androgen signaling pathway. By inhibiting 5 α -reductase, it prevents the conversion of testosterone to DHT. DHT is a more potent activator of the androgen receptor (AR) than testosterone.^[7] The binding of DHT to the AR initiates a cascade of events leading to the transcription of androgen-responsive genes that are involved in various physiological and pathological processes.^[8]



[Click to download full resolution via product page](#)

Caption: Androgen signaling pathway and the inhibitory action of **ONO-3805**.

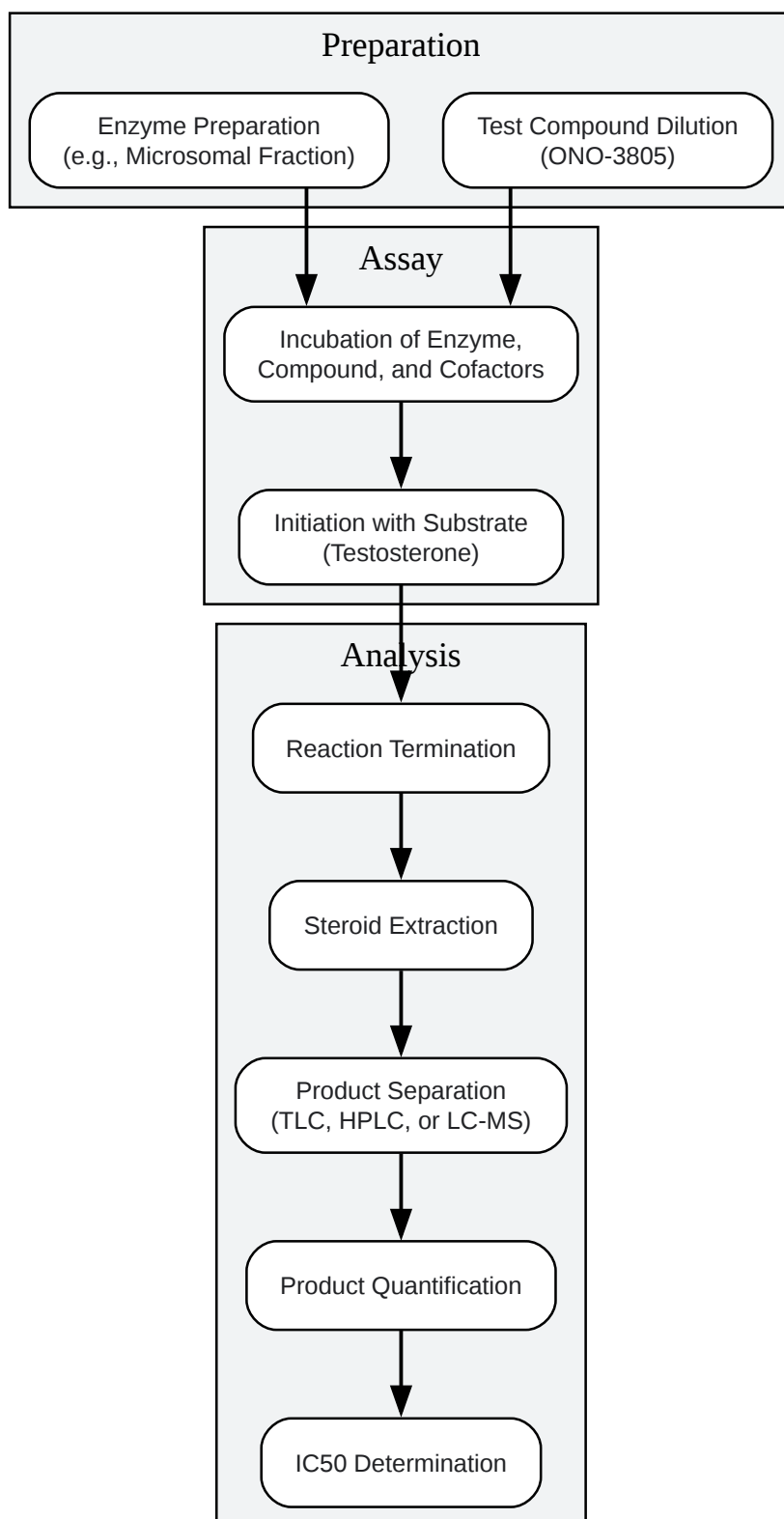
Experimental Protocols

The determination of the inhibitory activity of compounds like **ONO-3805** against 5 α -reductase can be performed using various biochemical assays. Below is a generalized protocol based on methods described in the literature.[9][10][11]

Protocol: In Vitro 5 α -Reductase Inhibition Assay

- Enzyme Preparation:
 - Homogenize tissue known to express 5 α -reductase (e.g., rat prostate or liver) in a suitable buffer.
 - Prepare a microsomal fraction by differential centrifugation. The microsomal fraction will contain the membrane-bound 5 α -reductase.
 - Determine the protein concentration of the microsomal preparation.
- Assay Reaction:

- In a reaction tube, combine the microsomal preparation with a buffer solution containing a NADPH-regenerating system.
- Add the test compound (**ONO-3805**) at various concentrations. Include a vehicle control (without inhibitor).
- Pre-incubate the mixture at 37°C for a specified time (e.g., 15 minutes).
- Initiate the enzymatic reaction by adding the substrate, radiolabeled or non-radiolabeled testosterone.
- Incubate the reaction mixture at 37°C for a defined period (e.g., 30-60 minutes).
- Reaction Termination and Product Analysis:
 - Stop the reaction by adding a strong acid or an organic solvent.
 - Extract the steroids (testosterone and its metabolites) from the reaction mixture using an organic solvent.
 - Separate the substrate (testosterone) from the product (DHT) using techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
 - Quantify the amount of DHT produced. If radiolabeled testosterone was used, this can be done by scintillation counting of the corresponding spots/fractions. For non-radiolabeled substrate, Liquid Chromatography-Mass Spectrometry (LC-MS) can be used for quantification.[\[12\]](#)
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of the test compound compared to the vehicle control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.



[Click to download full resolution via product page](#)

Caption: General workflow for an in vitro 5α-reductase inhibition assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ono-3805 sodium | TargetMol [targetmol.com]
- 2. ono-3805 sodium — TargetMol Chemicals [targetmol.com]
- 3. The 5 Alpha-Reductase Isozyme Family: A Review of Basic Biology and Their Role in Human Diseases - PMC [pubmed.ncbi.nlm.nih.gov]
- 4. Selective non-steroidal inhibitors of 5 alpha-reductase type 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Human prostatic steroid 5 alpha-reductase isoforms--a comparative study of selective inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Significant role of 5 alpha-reductase on feedback effects of androgen in rat anterior pituitary cells demonstrated with a nonsteroidal 5 alpha-reductase inhibitor ONO-3805 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The 5 α -androstanedione pathway to dihydrotestosterone in castration-resistant prostate cancer - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. emea.europa.eu/emea/infodiscovery [emea.europa.eu/emea/infodiscovery]
- 10. Spectrophotometric method for the assay of steroid 5 α -reductase activity of rat liver and prostate microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [ONO-3805: A Comparative Analysis of its Selectivity for 5 α -Reductase]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577819/docs#ono-3805-a-comparative-analysis-of-its-selectivity-for-5-reductase>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)